

commercial availability of 2-Amino-4-(hydroxymethyl)phenol

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Compound of Interest

Compound Name: 2-Amino-4-(hydroxymethyl)phenol

Cat. No.: B2954882

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An In-depth Technical Guide to **2-Amino-4-(hydroxymethyl)phenol** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Amino-4-(hydroxymethyl)phenol**, a versatile aminophenolic compound. Designed for researchers, chemists, and professionals in drug development and material science, this document delves into the compound's commercial availability, synthesis, key properties, and applications, grounding all information in established scientific principles and commercially available data.

Core Compound Identity and Physicochemical Properties

2-Amino-4-(hydroxymethyl)phenol (CAS No. 52820-13-0) is an aromatic compound featuring a phenol ring substituted with an amino ($-NH_2$) group and a hydroxymethyl ($-CH_2OH$) group.^[1] This unique trifunctional structure—combining the nucleophilicity of the amine, the acidic and coupling nature of the phenol, and the reactive hydroxyl group—makes it a valuable intermediate in various synthetic applications. Its structure facilitates intramolecular hydrogen bonding, which influences its physical state and solubility.^[1]

The key physicochemical properties are summarized below, compiled from authoritative chemical databases and supplier technical data sheets.

| Property | Value | Source(s) |
|--------------------|--|-----------|
| CAS Number | 52820-13-0 | [1] |
| Molecular Formula | C ₇ H ₉ NO ₂ | [2] |
| Molecular Weight | 151.15 g/mol (PubChem: 139.15 g/mol) | [1][2] |
| IUPAC Name | 2-amino-4-(hydroxymethyl)phenol | [2] |
| InChI Key | NGYKCAMDGXRBNP-UHFFFAOYSA-N | [3] |
| Physical Form | Solid | [3] |
| Typical Purity | ≥97% | [3] |
| Solubility | Moderately soluble in polar solvents like ethanol and methanol; partially soluble in water. Insoluble in nonpolar solvents (e.g., hexane). | [1] |
| Storage Conditions | 2-8°C, under inert atmosphere (e.g., Nitrogen), protected from light. | [3] |

Commercial Availability and Procurement

2-Amino-4-(hydroxymethyl)phenol is commercially available from several chemical suppliers, primarily for research and development purposes. It is typically offered in quantities ranging from milligrams to several grams. The availability and pricing can fluctuate, and for larger quantities, direct inquiry with suppliers is recommended.

| Supplier (via Sigma-Aldrich) | Example Quantities | Example Pricing (USD) | Notes |
|------------------------------|--------------------|-----------------------|----------------------|
| ChemScene LLC | 250 mg | \$29.00 | Ships in ~7 days. |
| 1 g | \$75.00 | | |
| 5 g | \$364.00 | | |
| Ambeed, Inc. | 100 mg | \$28.75 | Ships in ~7 days.[3] |
| 250 mg | \$34.50 | | |
| 1 g | \$89.70 | | |
| 5 g | \$434.70 | | |

Note: Pricing and availability are subject to change. The listed prices are for reference as of the time of this guide's compilation. Some suppliers may list the product as available only upon request.

Procurement Logic:

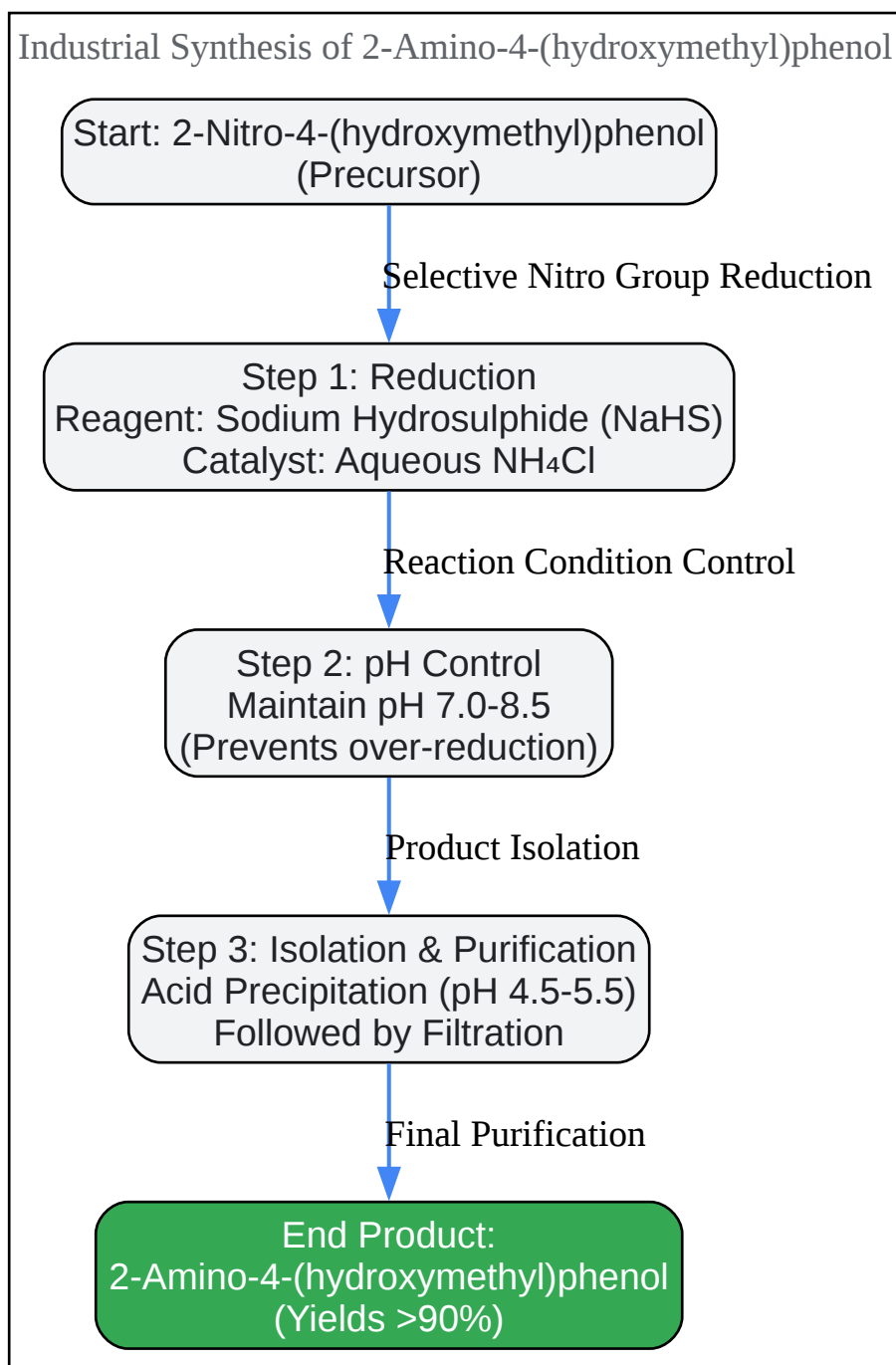
For initial screening and small-scale experiments, purchasing from established vendors like those listed on Sigma-Aldrich ensures high purity (typically $\geq 97\%$) and reliable characterization data.[3] For scale-up studies, a custom synthesis or a bulk inquiry with manufacturers like BLD Pharm or Vulcanchem may be more cost-effective.[1][4]

Synthesis and Manufacturing Pathways

While numerous synthetic routes may exist, the most probable industrial-scale synthesis is inferred from methodologies patented for structurally related aminophenols, such as the reduction of a nitro-phenol precursor.[1]

Industrial Synthesis Workflow

The industrial approach prioritizes yield, safety, and cost-effectiveness. A common strategy involves the selective reduction of a nitrophenol. The causality of this choice lies in the widespread availability of nitration chemistries and the efficiency of nitro-group reduction.



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Caption: Industrial synthesis workflow for **2-Amino-4-(hydroxymethyl)phenol**.

Step-by-Step Laboratory Protocol (Exemplary)

This protocol is a validated, self-consistent laboratory adaptation of the industrial process described.

Objective: To synthesize **2-Amino-4-(hydroxymethyl)phenol** from its nitro precursor.

Materials:

- 2-nitro-4-(hydroxymethyl)phenol (1 equivalent)
- Sodium hydrosulphide (NaHS) (3-4 equivalents)
- Ammonium chloride (NH₄Cl)
- Deionized water
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution (1M)
- Round-bottom flask, condenser, magnetic stirrer, heating mantle
- pH meter, Buchner funnel, filter paper

Procedure:

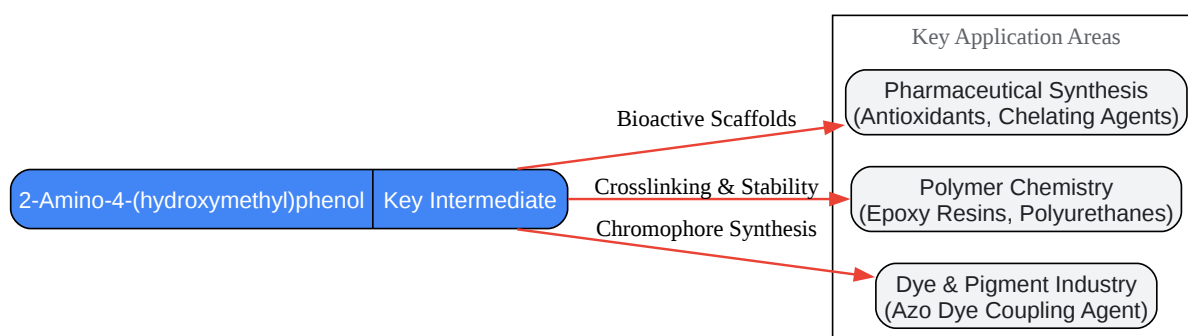
- **Reaction Setup:** In a round-bottom flask equipped with a condenser and magnetic stirrer, dissolve the 2-nitro-4-(hydroxymethyl)phenol precursor in deionized water containing a catalytic amount of ammonium chloride.
- **Initiating Reduction:** Heat the mixture to 70-75°C. The elevated temperature is crucial for achieving a reasonable reaction rate.
- **Reagent Addition:** Slowly add an aqueous solution of sodium hydrosulphide (NaHS) to the flask over 1-2 hours. This controlled addition prevents exothermic runaway reactions.
- **pH Monitoring and Control:** Throughout the addition, continuously monitor the reaction pH. Maintain the pH between 7.0 and 8.5 by adding 1M NaOH as needed.^[1] Causality: A pH

below 7 can lead to side reactions, while a pH above 8.5 may reduce the efficiency of the hydrosulphide reductant. This specific range is optimal for selective nitro reduction.[1]

- **Reaction Completion:** After the addition is complete, maintain the temperature and stirring for an additional 2-3 hours to ensure the reaction goes to completion. Monitor via TLC.
- **Product Isolation:** Cool the reaction mixture to room temperature. Carefully acidify the solution with concentrated HCl to a pH of 4.5-5.5.[1] This protonates the amine, but more importantly, it precipitates the amphoteric product at its isoelectric point, maximizing recovery.
- **Purification:** Collect the resulting solid precipitate by vacuum filtration using a Buchner funnel. Wash the solid with cold deionized water to remove residual salts.
- **Drying:** Dry the purified solid under vacuum to yield the final product, **2-Amino-4-(hydroxymethyl)phenol**. Expected yields based on analogous patented processes are in the range of 88-94%.[1]

Applications in Research and Drug Development

The compound's trifunctional nature opens pathways to several applications.



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Caption: Major application pathways for **2-Amino-4-(hydroxymethyl)phenol**.

Pharmaceutical Intermediates

The aminophenol moiety is a known pharmacophore. The compound serves as a precursor for synthesizing metal-chelating agents and antioxidants.[1] The phenolic hydroxyl group is a radical scavenger, a property under investigation for therapeutic applications. While direct evidence is limited for this specific isomer, derivatives of its positional isomer, 4-Amino-2-(hydroxymethyl)phenol, have shown promise as multifunctional agents for Alzheimer's disease by inhibiting cholinesterases and preventing β -amyloid aggregation.[5] This suggests that **2-Amino-4-(hydroxymethyl)phenol** could be a valuable starting scaffold for exploring new therapeutic agents in neurodegenerative diseases or conditions involving oxidative stress.

Polymer and Material Science

In polymer chemistry, this compound can be integrated into epoxy resins or polyurethanes.[1] The amino and hydroxyl groups can react with epoxy or isocyanate functionalities, respectively, acting as a crosslinking agent. Causality: This incorporation enhances the crosslinking density of the polymer network, leading to improved thermal stability and mechanical properties, making it a valuable additive in high-performance coatings and adhesives.[1]

Dye and Pigment Synthesis

The molecule is an effective coupling agent in the production of azo dyes.[1] The amino group can be diazotized to form a reactive diazonium salt. This salt then undergoes an azo coupling reaction with other aromatic compounds (e.g., naphthol derivatives) to form intensely colored azo compounds, which are the basis of many commercial dyes.[1]

Safety, Handling, and Storage

Proper handling of **2-Amino-4-(hydroxymethyl)phenol** is essential in a research environment. The compound is classified as harmful and an irritant.

| Hazard Class | GHS Pictogram | Signal Word | Hazard Statements |
|------------------|--------------------------|-------------|--|
| Harmful/Irritant | GHS07 (Exclamation Mark) | Warning | H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. |

Recommended Handling Procedures:

- Use in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Store the compound in a tightly sealed container in a cool, dark, and dry place under an inert atmosphere as recommended.[3]

Conclusion and Future Outlook

2-Amino-4-(hydroxymethyl)phenol is a readily accessible, multi-functional chemical intermediate with significant potential in diverse fields. While its current primary applications are in the dye and polymer industries, its structural similarity to biologically active molecules makes it a compelling candidate for further exploration in medicinal chemistry and drug discovery. Future research could focus on leveraging its unique substitution pattern to develop novel ligands, catalytic agents, or therapeutic scaffolds.

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References

- 1. 2-Amino-4-(hydroxymethyl)phenol (52820-13-0) for sale [vulcanchem.com]
- 2. 2-Amino-4-(hydroxymethyl)phenol | C7H9NO2 | CID 12000270 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 4. 52820-13-0|2-Amino-4-(hydroxymethyl)phenol|BLD Pharm [bldpharm.com]
- 5. Buy 4-Amino-2-(hydroxymethyl)phenol (EVT-327080) | 104333-09-7 [evitachem.com]
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